

Technical Guide: Physicochemical Properties of 1-Bromopyrene

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This technical guide provides an in-depth overview of the melting and boiling points of **1-Bromopyrene**, a key intermediate in various fields including organic synthesis, environmental science, and materials research.^[1] The document outlines its key physical constants, experimental methodologies for their determination, and a representative synthesis and purification workflow.

Physical Properties: Melting and Boiling Points

1-Bromopyrene is typically a white to pale yellow or light brown crystalline solid at room temperature.^[2] Its thermal properties are critical for its handling, purification, and application in various chemical processes.^[2] The table below summarizes the reported melting and boiling point ranges for **1-Bromopyrene**.

Parameter	Value	Conditions
Melting Point	98 - 105 °C	Atmospheric Pressure
	102 - 105 °C ^{[1][2][3][4][5]}	
	95.0 - 102.0 °C ^[6]	
	98 °C ^[6]	
Boiling Point	255 °C	7 mmHg ^{[1][3][4][6]}

Experimental Protocols

The following sections detail the methodologies for the synthesis, purification, and determination of the melting point of **1-Bromopyrene**.

2.1. Synthesis and Purification of **1-Bromopyrene**

A common method for the synthesis of **1-Bromopyrene** involves the electrophilic bromination of pyrene.^[2]

- **Reaction Setup:** The reaction is typically carried out using N-bromosuccinimide (NBS) as the brominating agent in an organic solvent such as N,N-dimethylformamide (DMF) or dichloromethane.^[2]
- **Procedure:** The reaction proceeds at room temperature.^[2]
- **Work-up and Isolation:** Upon completion, the product is isolated through extraction.^[2] The organic phases are combined, washed with deionized water, and then dried over anhydrous magnesium sulfate (MgSO₄).^[4]
- **Purification:** The solvent is removed under reduced pressure to yield the crude product.^[4] Further purification is achieved by recrystallization, often using hexane, to obtain pure **1-bromopyrene** as a light yellow powder.^{[2][4]} A melting point of 103-104°C has been reported for the recrystallized product.^[4]

2.2. Melting Point Determination

The melting point of **1-Bromopyrene** is determined using a standard melting point apparatus.

- **Sample Preparation:** A small amount of the dried, purified **1-Bromopyrene** crystals is placed into a capillary tube, which is then sealed at one end.
- **Apparatus:** The capillary tube is placed in a calibrated melting point apparatus.
- **Measurement:** The sample is heated at a controlled rate. The temperature at which the substance starts to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

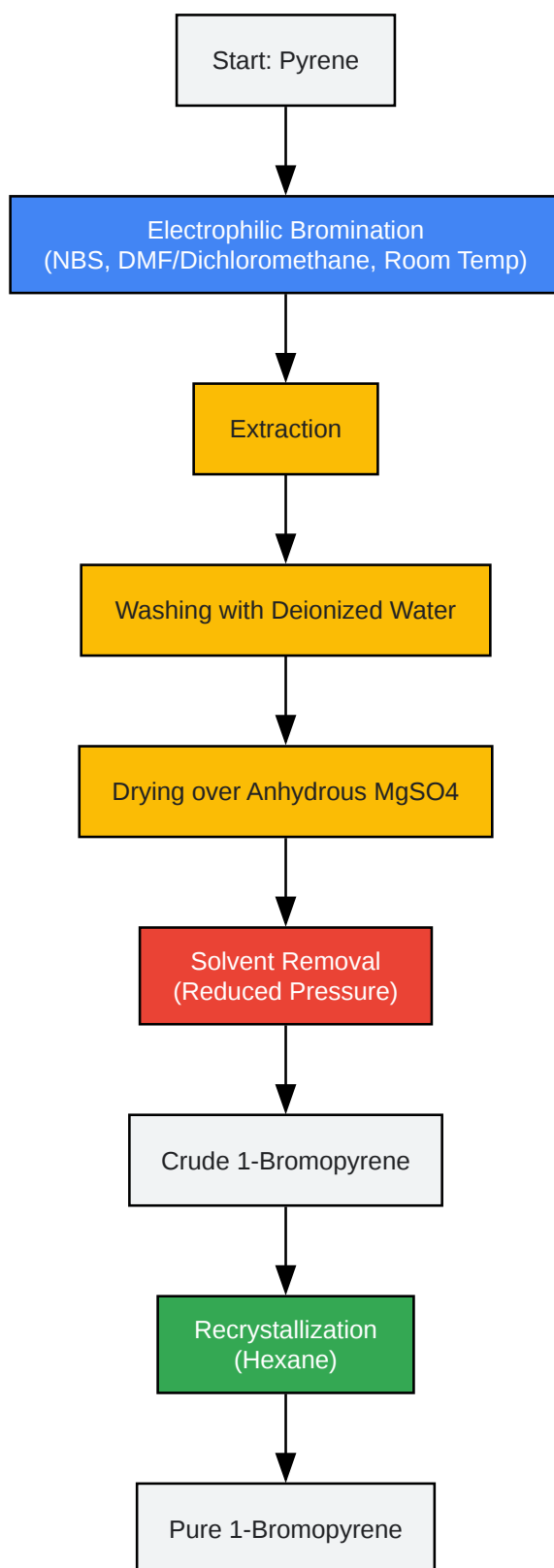
2.3. Boiling Point Determination under Reduced Pressure

Due to its high boiling point at atmospheric pressure, the boiling point of **1-Bromopyrene** is typically determined under reduced pressure to prevent decomposition.

- Apparatus: A distillation apparatus suitable for vacuum distillation is assembled.
- Procedure: The purified **1-Bromopyrene** is placed in the distillation flask. The system is evacuated to the desired pressure (e.g., 7 mmHg).
- Measurement: The sample is heated, and the temperature at which the liquid boils and its vapor condenses is recorded as the boiling point at that specific pressure.

Logical Workflow: Synthesis and Purification of 1-Bromopyrene

The following diagram illustrates the general workflow for the synthesis and purification of **1-Bromopyrene**.



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Caption: A flowchart of the synthesis and purification of **1-Bromopyrene**.

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